

Personal protective equipment for handling ARRY-371797

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Compound of Interest

Compound Name: ARRY-371797

Cat. No.: B2913283

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Essential Safety and Handling Guide for ARRY-371797

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **ARRY-371797**, a potent p38 α mitogen-activated protein kinase inhibitor. Adherence to these procedural guidelines is essential for ensuring laboratory safety and minimizing exposure risk.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **ARRY-371797** is not publicly available, its nature as a potent kinase inhibitor necessitates handling it as a hazardous compound. The personal protective equipment (PPE) recommendations are based on guidelines for handling similar hazardous drugs and potent pharmaceutical ingredients.

Recommended Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **ARRY-371797**. The following table summarizes the recommended PPE.

PPE Category	Item	Specifications
Eye Protection	Safety goggles with side-shields	Must be worn at all times in the laboratory to protect against splashes.
Hand Protection	Protective gloves	Two pairs of chemotherapy-rated gloves are recommended, especially when handling stock solutions[1][2].
Body Protection	Impervious laboratory coat or gown	Should be resistant to chemical permeation[1][2]. Disposable gowns are preferred.
Respiratory Protection	Suitable respirator (e.g., N95)	Recommended when handling the compound as a powder outside of a certified chemical fume hood or biological safety cabinet to prevent aerosol inhalation[1].

Note: All disposable PPE should not be reused. Reusable PPE must be properly decontaminated after each use[1][2].

Operational and Disposal Plans

Engineering Controls

- Ventilation: All handling of solid **ARRY-371797**, including weighing and preparing stock solutions, should be conducted within a certified chemical fume hood or a Class II Biosafety Cabinet (BSC) to minimize inhalation exposure[1][3].

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is available and in good condition. Prepare the work area within the fume hood or BSC by covering the surface with absorbent

paper.

- Donning PPE: Put on all required PPE in the correct order: inner gloves, gown, outer gloves, eye protection, and respirator (if needed).
- Compound Handling: Carefully weigh the powdered compound within the containment of the fume hood or BSC. When preparing solutions, add the solvent to the powder slowly to avoid generating aerosols.
- Labeling: Clearly label all containers with the compound name (**ARRY-371797**), concentration, date of preparation, and user initials.
- Decontamination: After handling, decontaminate all surfaces and equipment with an appropriate cleaning agent (e.g., a high-pH solution or a validated commercial product). Dispose of the absorbent paper as hazardous waste^[1].
- Doffing PPE: Remove PPE in the reverse order of donning to prevent cross-contamination. The outer gloves should be removed first, followed by the gown, and then the inner gloves.

Waste Disposal

- Solid Waste: All disposable items that have come into contact with **ARRY-371797**, including gloves, gowns, absorbent paper, and weighing papers, should be collected in a designated hazardous waste container.
- Liquid Waste: Unused solutions containing **ARRY-371797** should be collected in a clearly labeled hazardous waste container for chemical waste. Do not pour down the drain.
- Follow all institutional and local regulations for the disposal of hazardous chemical waste.

Experimental Workflow

The following diagram illustrates the standard workflow for safely handling **ARRY-371797** in a laboratory setting.



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Caption: Workflow for Safe Handling of **ARRY-371797**.

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References

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